

An In-depth Technical Guide to Dimethyl Azelate (DMEAD Reagent)

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Compound of Interest

Compound Name:	<i>Bis(2-methoxyethyl) diazene-1,2-dicarboxylate</i>
CAS No.:	940868-64-4
Cat. No.:	B1440702

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This guide provides a comprehensive technical overview of Dimethyl Azelate (DMA), a significant diester in research and development. It details the compound's structure, spectroscopic profile, synthesis, and key applications, offering valuable insights for researchers, scientists, and professionals in drug development.

Introduction: The Versatility of Dimethyl Azelate

Dimethyl Azelate (DMA), also known as dimethyl nonanedioate, is the methyl ester derivative of azelaic acid, a naturally occurring nine-carbon dicarboxylic acid.[1] Its chemical formula is $C_{11}H_{20}O_4$. [2][3] This seemingly simple diester is a versatile molecule with a broad range of applications, serving as a plasticizer, solvent, and a crucial building block for polymers.[4][5] In the realms of pharmaceutical and drug development, DMA is a key intermediate for synthesizing more complex molecules.[6] Furthermore, it is an important analyte for quantifying azelaic acid in metabolic studies, where azelaic acid serves as a biomarker for lipid peroxidation and oxidative stress.[1] Its utility also extends to the formulation of advanced lubricants and as an internal standard in chromatographic analysis.[7][8]

Chemical Structure and Properties

Dimethyl Azelate is a linear, symmetrical molecule featuring a nine-carbon chain capped at both ends by methyl ester groups.[5] This symmetrical structure simplifies its spectroscopic signatures, making it an ideal subject for analytical characterization.[6] It is typically a colorless to pale yellow liquid at room temperature, with a melting point of 18°C and a boiling point of 156°C at 20 mmHg.[9] It has limited solubility in water but is soluble in organic solvents like chloroform and ethyl acetate.[3][10]

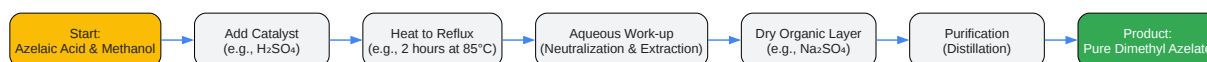
Key Physicochemical Properties:

- Molecular Formula: C₁₁H₂₀O₄[2]
- Molecular Weight: 216.27 g/mol [2][11]
- IUPAC Name: dimethyl nonanedioate[11]
- CAS Number: 1732-10-1
- Density: 1.007 g/mL at 25 °C[9]

Caption: Chemical Structure of Dimethyl Azelate (C₁₁H₂₀O₄).

Synthesis of Dimethyl Azelate

The most common and straightforward method for synthesizing Dimethyl Azelate is through the Fischer-Speier esterification of azelaic acid.[5][12] This acid-catalyzed reaction involves refluxing azelaic acid with an excess of methanol.[4][12] The excess alcohol serves to shift the reaction equilibrium towards the product, maximizing the yield of the ester.[13][14]



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Caption: Fischer Esterification workflow for Dimethyl Azelate synthesis.

Experimental Protocol: Fischer Esterification

- **Reaction Setup:** In a round-bottom flask, combine azelaic acid with an excess of methanol, which also acts as the solvent.[\[4\]](#)[\[15\]](#)
- **Catalysis:** While stirring, carefully add a catalytic amount of a strong acid, such as concentrated sulfuric acid.[\[4\]](#)[\[15\]](#)
- **Reflux:** Equip the flask with a reflux condenser and heat the mixture to reflux for approximately 2 hours to drive the esterification to completion.[\[4\]](#)[\[16\]](#)
- **Work-up:** After cooling, the mixture is typically neutralized with a weak base (e.g., saturated sodium bicarbonate solution) and extracted with an organic solvent like diethyl ether.[\[13\]](#)[\[15\]](#)
- **Purification:** The combined organic layers are dried over an anhydrous salt (e.g., sodium sulfate), filtered, and the solvent is removed under reduced pressure. The final product can be purified by distillation.[\[5\]](#)[\[13\]](#)

Spectroscopic Data and Analysis

A thorough analysis of Dimethyl Azelate's spectroscopic data is crucial for its identification and quality control.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of Dimethyl Azelate. Due to the molecule's symmetry, the spectra are relatively simple and easy to interpret.[\[6\]](#)

¹H NMR (Proton NMR): The proton NMR spectrum of Dimethyl Azelate in deuterated chloroform (CDCl₃) typically shows four distinct signals.[\[6\]](#)

Signal Assignment	Chemical Shift (δ , ppm)	Multiplicity	Integration
H _a (-OCH ₃)	3.67	Singlet (s)	6H
H _b (-CH ₂ -C=O)	2.30	Triplet (t)	4H
H _c (-CH ₂ -CH ₂ -C=O)	1.62	Quintet	4H
H _e (central -CH ₂ -)	1.32	Multiplet (m)	6H

Data sourced from
BenchChem and
ChemicalBook.[\[6\]](#)[\[17\]](#)

- Interpretation: The singlet at 3.67 ppm with an integration of 6H corresponds to the six protons of the two equivalent methyl ester groups. The triplet at 2.30 ppm (4H) represents the four protons on the carbons adjacent to the carbonyl groups. The quintet at 1.62 ppm (4H) is from the next set of methylene protons, and the multiplet around 1.32 ppm (6H) arises from the three central methylene groups.

¹³C NMR (Carbon NMR): The carbon NMR spectrum provides further confirmation of the structure.

Signal Assignment	Chemical Shift (δ , ppm)
C _a (C=O)	174.3
C _b (-OCH ₃)	51.4
C _c (-CH ₂ -C=O)	34.0
C _e (-CH ₂ -CH ₂ -C=O)	29.0
C _e (central -CH ₂ -)	24.9

Data based on typical values from spectral
databases.[\[6\]](#)[\[18\]](#)

- Interpretation: The signal at 174.3 ppm is characteristic of the carbonyl carbon in an ester. The peak at 51.4 ppm corresponds to the methyl carbons of the ester groups. The remaining signals in the aliphatic region (24.9-34.0 ppm) are assigned to the seven methylene carbons in the backbone of the molecule.

Infrared (IR) Spectroscopy

The IR spectrum of Dimethyl Azelate exhibits characteristic absorption bands that confirm the presence of its functional groups.

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
~2930 & ~2850	C-H stretch	Aliphatic (CH ₂ , CH ₃)
~1740	C=O stretch	Ester
~1170	C-O stretch	Ester

- Interpretation: The most prominent peak is the strong absorption around 1740 cm⁻¹, which is indicative of the carbonyl (C=O) stretch of the ester groups. The C-H stretching vibrations of the aliphatic chain are observed around 2930 and 2850 cm⁻¹. The C-O stretching of the ester linkage appears around 1170 cm⁻¹.

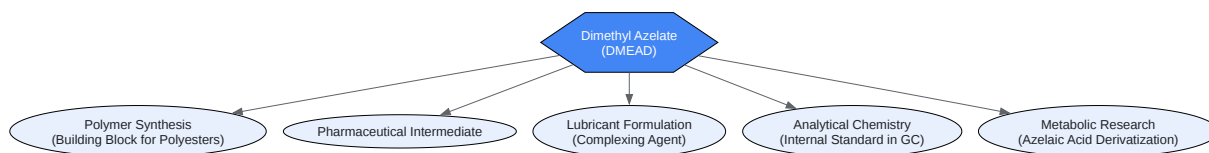
Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of Dimethyl Azelate provides information about its molecular weight and fragmentation pattern.

- Molecular Ion (M⁺): A peak corresponding to the molecular weight (m/z = 216.27) may be observed.^[19]
- Key Fragments: Common fragments include the loss of a methoxy group (-OCH₃) resulting in a peak at m/z = 185, and the loss of a methoxycarbonyl group (-COOCH₃) leading to a peak at m/z = 157.^[11] A characteristic peak is often seen at m/z = 74, corresponding to the McLafferty rearrangement product, CH₃OC(OH)=CH₂.

Applications in Research and Drug Development

Dimethyl Azelate's utility spans various scientific and industrial fields.



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Caption: Key application areas of Dimethyl Azelate.

- **Polymer Chemistry:** As a bifunctional molecule, DMA is a valuable monomer for the synthesis of polyesters and other polymers.[5]
- **Drug Development:** It serves as a starting material or intermediate in the synthesis of more complex active pharmaceutical ingredients.[6] Its diester, Diethyl Azelate (DEA), has been investigated for pain management.[20]
- **Metabolic Studies:** In clinical and research settings, azelaic acid is often derivatized to DMA to improve its volatility for analysis by gas chromatography-mass spectrometry (GC-MS).[1] This allows for sensitive quantification of azelaic acid as a biomarker.
- **Analytical Standard:** Due to its stable nature and chromatographic properties, DMA is frequently used as an internal standard for the quantitative analysis of other fatty acid methyl esters or similar compounds.[7]

Conclusion

Dimethyl Azelate is a fundamentally important chemical reagent with a well-defined structure and clear spectroscopic characteristics. Its straightforward synthesis and diverse applicability make it an invaluable tool for professionals in chemistry, materials science, and drug

development. This guide provides the core technical knowledge required to confidently utilize Dimethyl Azelate in a research and development setting.

References

- Benchchem. (n.d.). Dimethyl Azelate Research Chemical.
- Benchchem. (n.d.). Application Note: ^1H and ^{13}C NMR Spectral Analysis of Dimethyl Azelate.
- chemBlink. (n.d.). Dimethyl azelate [CAS# 1732-10-1].
- precisionFDA. (n.d.). DIMETHYL AZELATE.
- CymitQuimica. (n.d.). CAS 1732-10-1: Dimethyl azelate.

- PubChem. (n.d.). Dimethyl Azelate. Retrieved from [[Link](#)]

- ChemicalBook. (n.d.). Dimethyl azelate(1732-10-1) ^{13}C NMR spectrum.
- Guidechem. (n.d.). What are the applications of Dimethyl Azelate?.
- TCI Deutschland GmbH. (n.d.). Dimethyl Azelate.
- ChemicalBook. (2025). Dimethyl azelate.
- OperaChem. (2024). Fischer Esterification-Typical Procedures.
- The Chemical Properties and Industrial Significance of Dimethyl Azelate. (2026).

- Wikipedia. (n.d.). Fischer–Speier esterification. Retrieved from [[Link](#)]

- Fischer Esterification. (n.d.).
- The Royal Society of Chemistry. (2020). SI_azelaic manuscript-04162020_MDB.

- NIST WebBook. (n.d.). Nonanedioic acid, dimethyl ester. Retrieved from [[Link](#)]

- Master Organic Chemistry. (2022). Fischer Esterification – Carboxylic Acid to Ester Under Acidic Conditions.
- Benchchem. (n.d.). Fischer Esterification of Carboxylic Acids: A Detailed Protocol for Researchers.
- Benchchem. (n.d.). Dimethyl Azelate as a Biomarker in Metabolic Studies: A Technical Guide.
- Semantic Scholar. (2025). Mixtures of Diethyl Azelate as Novel Nonopioid Modalities for Pain Management.
- ChemicalBook. (n.d.). Dimethyl azelate(1732-10-1) ^1H NMR spectrum.
- Benchchem. (n.d.). Application Notes: Dimethyl Azelate as an Internal Standard in Chromatographic Analysis.
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Exploring the Role of Dimethyl Azelate in Advanced Lubricant Formulations.

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Sources

- [1. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [2. GSRs \[precision.fda.gov\]](https://precision.fda.gov)
- [3. CAS 1732-10-1: Dimethyl azelate | CymitQuimica \[cymitquimica.com\]](https://cymitquimica.com)
- [4. Dimethyl Azelate Research Chemical \[benchchem.com\]](https://benchchem.com)
- [5. CAS # 1732-10-1, Dimethyl azelate, Dimethyl nonanedioate, Azelaic acid dimethyl ester - chemBlink \[chemblink.com\]](https://chemblink.com)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [7. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [8. nbinno.com \[nbinno.com\]](https://nbinno.com)
- [9. Dimethyl azelate | 1732-10-1 \[chemicalbook.com\]](https://chemicalbook.com)
- [10. nbinno.com \[nbinno.com\]](https://nbinno.com)
- [11. Dimethyl Azelate | C₁₁H₂₀O₄ | CID 15612 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [12. Fischer–Speier esterification - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [13. Fischer Esterification-Typical Procedures - operachem \[operachem.com\]](https://operachem.com)
- [14. masterorganicchemistry.com \[masterorganicchemistry.com\]](https://masterorganicchemistry.com)
- [15. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [16. rsc.org \[rsc.org\]](https://rsc.org)
- [17. Dimethyl azelate\(1732-10-1\) 1H NMR \[m.chemicalbook.com\]](https://m.chemicalbook.com)
- [18. Dimethyl azelate\(1732-10-1\) 13C NMR \[m.chemicalbook.com\]](https://m.chemicalbook.com)
- [19. Nonanedioic acid, dimethyl ester \[webbook.nist.gov\]](https://webbook.nist.gov)
- [20. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org)
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